

Technical Guide: 7-Methyl-1H-pyrazolo[4,3-b]pyridine

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Compound of Interest

Compound Name: 7-Methyl-1H-pyrazolo[4,3-b]pyridine

CAS No.: 1130309-70-4

Cat. No.: B1530294

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A Privileged Scaffold for Type I/II Kinase Inhibition[1][2]

Executive Summary

7-Methyl-1H-pyrazolo[4,3-b]pyridine (CAS: 1130309-70-4) is a fused bicyclic heteroaromatic system comprising a pyrazole ring fused to a pyridine ring.[1][2][3][4] It serves as a bioisostere for the indole and azaindole scaffolds commonly found in oncology therapeutics.[1][4]

Its significance lies in its ability to function as a robust hinge-binding motif in ATP-competitive kinase inhibitors.[1][2][4] The 7-methyl substitution provides a critical vector for controlling selectivity by inducing steric clashes with the "gatekeeper" residues in specific kinase pockets, distinguishing it from its unmethylated congeners.[1][2][4]

Property	Data
CAS Number	1130309-70-4
Molecular Formula	C ₇ H ₇ N ₃
Molecular Weight	133.15 g/mol
Topological Polar Surface Area	41.6 Å ²
Key Application	Kinase Inhibition (c-Met, TRK, Mps1)

Chemical Architecture & Numbering

Understanding the numbering is vital for SAR (Structure-Activity Relationship) analysis.^{[1][2][4]} In the 1H-pyrazolo[4,3-b]pyridine system, the pyridine nitrogen is located at position 4.^{[1][2][4]}

- Positions 1 & 2 (N): Pyrazole nitrogens.^{[1][4]} N1 is typically the site of alkylation or ribosylation; N2 is the acceptor in the tautomeric equilibrium.^{[1][4]}
- Position 7 (C): The site of the methyl group in this specific topic.^{[1][4]} This position corresponds to the C4 position of the pyridine precursor.^{[1][4]}
- Fusion Bond: Between C3a and C7a.^{[1][4]}

Tautomerism

The molecule exists in a tautomeric equilibrium between the 1H- and 2H- forms.^{[1][2][4][5]} In solution, the 1H-tautomer is generally thermodynamically favored, but binding to a protein target (e.g., the kinase hinge region) can stabilize the 2H-form depending on the hydrogen bond donor/acceptor requirements of the pocket.^{[1][2]}

Chemical Synthesis Strategies

The synthesis of the 7-methyl derivative requires regiospecific construction of the bicyclic core.^{[1][2][4]} The most robust industrial route utilizes a 2-chloro-3-nitropyridine precursor.^{[1][2][4]}

Retro-Synthetic Analysis

To install the methyl group at position 7, the starting pyridine must bear a methyl group at position 4 relative to the pyridine nitrogen.^{[1][4]}

Precursor: 2-Chloro-4-methyl-3-nitropyridine.^{[1][2][4]}

Protocol: The Hydrazine Cyclization Route

This method is preferred for its scalability and high yield.^{[1][4]}

Step 1: S_NAr Hydrazinolysis

Displacement of the 2-chloro group with hydrazine.^{[1][2][4]}

- Reagents: Hydrazine hydrate (), Ethanol.^{[1][4][6]}
- Conditions: Reflux, 4 hours.^{[1][4]}
- Mechanism: Nucleophilic aromatic substitution ().^{[1][4]} The nitro group at C3 activates the C2-Cl bond.^{[1][2][4]}

Step 2: Reductive Cyclization

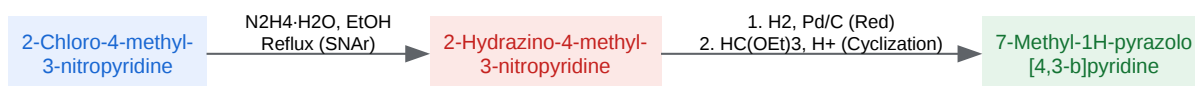
Reduction of the nitro group leads to an amine, which then condenses with the hydrazine moiety (often requiring a carbon source like orthoformate if not pre-functionalized, or spontaneous cyclization if a suitable leaving group is present).^{[1][4]} However, a more direct modern variant involves reducing the nitro group to an amine, followed by diazotization and internal cyclization (Modified Japp-Klingemann) or using an orthoformate cyclization.^{[1][4]}

Optimized Laboratory Protocol (via Acetal/Orthoformate):

- Intermediate: 2-Hydrazino-4-methyl-3-nitropyridine.^{[1][2][4]}
- Reduction: Hydrogenation (, Pd/C) to yield 2-hydrazino-4-methyl-3-aminopyridine (unstable).^{[1][2][4]}
- Cyclization: Treat immediately with Triethyl Orthoformate (TEOF) and catalytic acid (

-TsOH).[1][4]

- Yield: ~65-75% over two steps.



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Figure 1: Synthetic pathway for the **7-methyl-1H-pyrazolo[4,3-b]pyridine** core.[1][2]

Medicinal Chemistry & Biological Applications

The **7-methyl-1H-pyrazolo[4,3-b]pyridine** scaffold is a potent template for kinase inhibitors.[1][2][4]

Mechanism of Action: Hinge Binding

In the ATP-binding pocket of kinases:[1][2]

- Acceptor: The Nitrogen at position 4 (pyridine N) often acts as a Hydrogen Bond Acceptor (HBA) interacting with the backbone NH of the hinge region.[1][4]
- Donor: The NH at position 1 (pyrazole) acts as a Hydrogen Bond Donor (HBD) to the backbone carbonyl.[1][4]
- The 7-Methyl Role: This group projects into the solvent-accessible region or towards the gatekeeper residue.[1][2][4] A methyl group here can induce selectivity by clashing with larger gatekeeper residues in off-target kinases, while being accommodated by smaller residues (e.g., Threonine or Alanine) in the target.[1][4]

Case Study: c-Met Inhibition (Glumetinib Class)

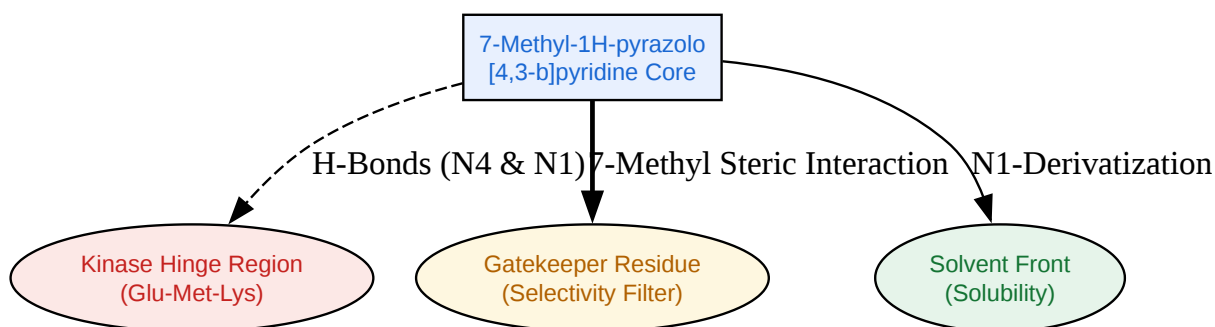
Glumetinib utilizes a pyrazolo[4,3-b]pyridine core.[1][2][4] The scaffold allows the molecule to adopt a U-shaped conformation, essential for binding to the c-Met kinase domain.[1][2][4]

- Target: c-Met (Hepatocyte Growth Factor Receptor).[1][2][4]

- Binding Mode: The scaffold anchors the inhibitor in the adenine-binding pocket.[1][2][4]
- Clinical Relevance: Used in treating non-small cell lung cancer (NSCLC) with MET alterations.[1][4]

SAR Vectors[2][5]

- N1 Position: Ideal for attaching solubilizing groups (e.g., piperazine, morpholine) to improve pharmacokinetic profiles.[1][4]
- C3 Position: Key vector for extending into the hydrophobic back-pocket (selectivity pocket). [1][2][4] Aryl or heteroaryl groups are typically installed here via Suzuki-Miyaura coupling.[1][2][4]
- C5/C6 Positions: Secondary vectors for fine-tuning electronic properties.[1][2][4]



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Figure 2: Pharmacophore mapping of the scaffold within the kinase ATP-binding pocket.[1][2]

Experimental Protocols

Protocol A: Synthesis of the Core

Objective: Synthesis of 7-Methyl-1H-pyrazolo[4,3-b]pyridine.[1][2][3][7]

- Hydrazinolysis:
 - Dissolve 10.0 g (53.6 mmol) of 2-chloro-4-methyl-3-nitropyridine in 100 mL of ethanol.

- Add 13 mL (268 mmol) of hydrazine hydrate dropwise.
- Reflux at 80°C for 4 hours. Monitor by TLC (EtOAc:Hexane 1:1).[1][4]
- Cool to 0°C. Filter the yellow precipitate (2-hydrazino intermediate).[1][2][4] Wash with cold ethanol.[1][4]
- Cyclization:
 - Suspend the intermediate in 150 mL of Triethyl Orthoformate (TEOF).
 - Add catalytic
-toluenesulfonic acid (100 mg).[1][2][4]
 - Heat to reflux (146°C) for 12 hours.
 - Evaporate TEOF under reduced pressure.
 - Purify via flash column chromatography (DCM:MeOH 95:5).[1][4]
 - Expected Yield: ~60% overall.

Protocol B: Suzuki Coupling at C3 (General)

Objective: Functionalization of the core for SAR studies. Requires prior halogenation (e.g., bromination at C3).[1][4]

- Reagents: 3-Bromo-7-methyl-1H-pyrazolo[4,3-b]pyridine (1.0 eq), Aryl Boronic Acid (1.2 eq),
(0.05 eq),
(3.0 eq).[1][2][4]
- Solvent: Dioxane:Water (4:1).
- Procedure: Degas solvents. Heat at 90°C under
for 16 hours.

- Workup: Extract with EtOAc, wash with brine, dry over

.

References

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- Chemical Properties & CAS Data: PubChem Compound Summary for CID 21643653 (1H-Pyrazolo[4,3-b]pyridine parent). [1][4]
- General Synthesis Protocols: "Straightforward and Efficient Protocol for the Synthesis of Pyrazolo[4,3-b]pyridines." National Institutes of Health (NIH), 2023.[1][4]

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